

Technical Guide: Spectroscopic Characterization of Farrerol 7-O-glucoside

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Compound of Interest

Compound Name: *Farrerol 7-O-glucoside*

Cat. No.: *B12421242*

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Executive Summary

Farrerol 7-O- β -D-glucopyranoside (**Farrerol 7-O-glucoside**) is a bioactive flavanone glycoside predominantly isolated from *Rhododendron dauricum* L. As a derivative of farrerol (4',5,7-trihydroxy-6,8-dimethylflavanone), this compound exhibits significant pharmacological potential, including expectorant and anti-inflammatory activities.[1][2]

This guide provides a rigorous structural elucidation framework, focusing on the specific Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) fingerprints required for its unambiguous identification. It addresses the challenge of distinguishing the 6,8-dimethyl substitution pattern and the glycosidic linkage at the 7-position.

Structural Architecture & Physicochemical Properties[3][4]

Before analyzing spectral data, one must understand the structural constraints that dictate the signals.

- Aglycone: Farrerol (C₁₇H₁₆O₅)[2]

- Glycone: β -D-glucose ($C_6H_{12}O_6$)
- Linkage: O-glycosidic bond at C-7[3]
- Molecular Formula: $C_{23}H_{26}O_{10}$ [4]
- Molecular Weight: 462.45 g/mol [4]

Key Structural Features for Spectroscopy:

- A-Ring: Fully substituted (except for OH/O-Glc). The presence of methyl groups at C-6 and C-8 eliminates the typical meta-coupled doublets (H-6, H-8) seen in common flavanones like naringenin, resulting in a simplified aromatic region in 1H NMR.
- C-Ring: Saturated C2-C3 bond, creating a chiral center at C-2. This results in an ABX spin system for H-2, H-3ax, and H-3eq.
- B-Ring: 4'-monosubstitution typically yields an AA'BB' coupling system.

Mass Spectrometry (MS) Profiling

Mass spectrometry is the first line of validation. For flavonoid glycosides, Electrospray Ionization (ESI) in negative mode is the industry standard due to the acidity of phenolic hydroxyls.

Ionization & Fragmentation Pattern[2][7][8]

- Precursor Ion: The deprotonated molecular ion

is observed at m/z 461.
- Primary Fragmentation: Collision-Induced Dissociation (CID) typically results in the neutral loss of the glucose moiety (162 Da).
- Aglycone Ion: The base peak appears at m/z 299 (Farrerol aglycone).

Retro-Diels-Alder (RDA) Cleavage

Further fragmentation of the m/z 299 ion confirms the flavanone skeleton via RDA cleavage of the C-ring.

Key Diagnostic Ions:

- m/z 461:

(Parent)

- m/z 299:

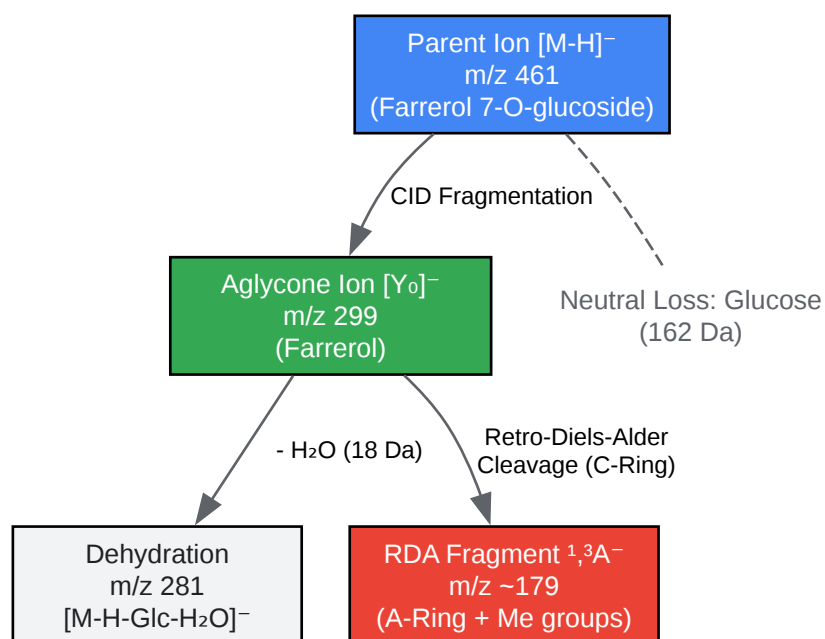
(Loss of Glucose)

- m/z 281:

- m/z 179:

fragment (Diagnostic for A-ring with two methyls and two hydroxyls).

MS Fragmentation Pathway (Visualization)



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Caption: Proposed ESI-MS/MS fragmentation pathway for **Farrerol 7-O-glucoside** in negative ion mode.

NMR Spectroscopy Analysis

Nuclear Magnetic Resonance provides the definitive stereochemical assignment. The data below synthesizes characteristic shifts for farrerol glycosides in DMSO-d₆.

¹H NMR Data (400/500 MHz, DMSO-d₆)

The proton spectrum is distinct due to the lack of A-ring aromatic protons.

Position	δH (ppm)	Multiplicity	J (Hz)	Interpretation
Aglycone				
2	5.35 - 5.45	dd	12.5, 3.0	Chiral center (C-ring)
3ax	3.15 - 3.25	dd	17.0, 12.5	Axial proton (C-ring)
3eq	2.75 - 2.85	dd	17.0, 3.0	Equatorial proton (C-ring)
6-CH ₃	1.95 - 2.05	s	-	Methyl on A-ring
8-CH ₃	1.90 - 2.00	s	-	Methyl on A-ring
2', 6'	7.30 - 7.35	d	8.5	B-ring (AA'BB')
3', 5'	6.80 - 6.85	d	8.5	B-ring (AA'BB')
5-OH	12.00+	s	-	Chelated hydroxyl (H-bonded to C=O)
Sugar				
1"	4.80 - 5.00	d	7.0 - 8.0	Anomeric H (β -configuration)
2"-6"	3.10 - 3.70	m	-	Glucose bulk protons

Critical Analysis:

- The 7-O-Glucoside Shift: In the aglycone (Farrerol), the 7-OH is free. Upon glycosylation, there is no drastic shift in the A-ring protons because there are no protons at C-6 or C-8. This makes ¹³C NMR essential for confirmation.
- Anomeric Configuration: A coupling constant () of 7.0–8.0 Hz for H-1" confirms the β -anomeric linkage.[5] An

-linkage would show a smaller

(~3-4 Hz).

¹³C NMR Data (100/125 MHz, DMSO-d₆)

Position	δC (ppm)	Type	Assignment Logic
4	~197.0	C=O	Ketone (H-bonded)
7	162.0 - 164.0	C-O	Glycosylation Site (Shielded vs Aglycone)
5	~160.0	C-OH	Chelated hydroxyl
9	~158.0	C	Junction
4'	~157.5	C-OH	B-ring para-hydroxyl
1'	~129.0	C	B-ring attachment
2', 6'	~128.0	CH	B-ring
3', 5'	~115.0	CH	B-ring
10	~102.0	C	Junction
8	~105.0	C-CH ₃	Methylated Carbon
6	~104.0	C-CH ₃	Methylated Carbon
2	~78.5	CH	Chiral center
3	~42.0	CH ₂	Methylene
6-CH ₃ , 8-CH ₃	7.0 - 9.0	CH ₃	Methyl carbons (distinctly upfield)
Sugar			
1"	100.0 - 102.0	CH	Anomeric Carbon
2"-5"	70.0 - 77.0	CH	Sugar backbone
6"	~60.5	CH ₂	Sugar primary alcohol

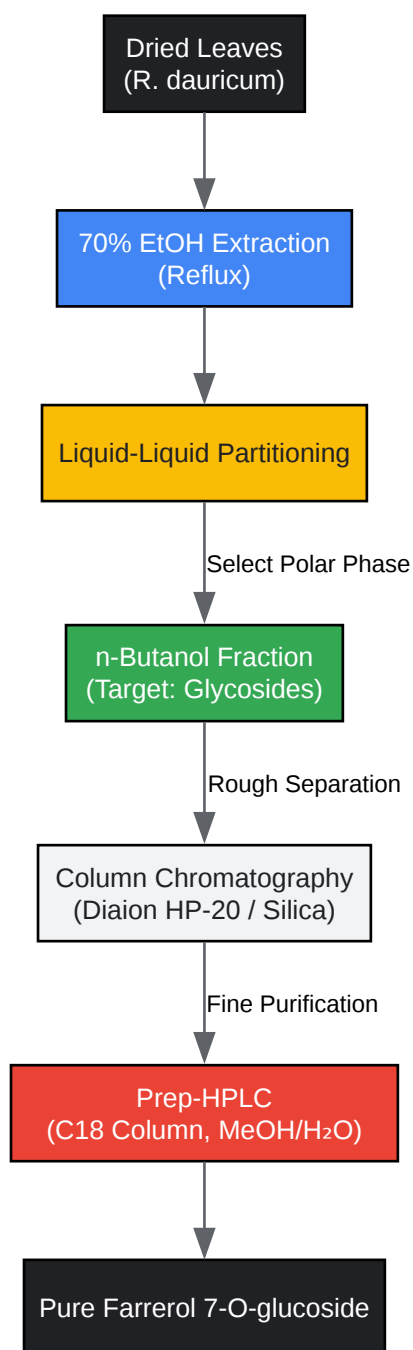
Experimental Protocol: Isolation & Validation

To generate the data above, the compound must be isolated with high purity. The following protocol is based on standard phytochemical workflows for *Rhododendron* species.

Extraction Workflow

- Plant Material: Dried leaves of *Rhododendron dauricum*.
- Solvent: 70% Ethanol (reflux extraction).
- Partitioning: Suspend crude extract in water; partition sequentially with Petroleum Ether (removes lipids), Ethyl Acetate (removes aglycones), and n-Butanol (targets glycosides).
- Target Fraction: The n-Butanol fraction contains **Farrerol 7-O-glucoside**.

Purification Logic (DOT Diagram)



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Caption: Step-by-step isolation workflow targeting polar flavonoid glycosides.

Self-Validating Checks

- TLC Check: Spray with 10% H₂SO₄/EtOH and heat. Glycosides char/turn dark.

- Acid Hydrolysis Test: Reflux 2mg of isolate with 2M HCl for 1 hour. Extract with EtOAc.[1][6][7][8][9]
 - Result: The organic layer should yield Farrerol (check via TLC/MS). The aqueous layer should yield Glucose (check via TLC vs. glucose standard). This confirms the glycosidic nature.

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